

tert-Butyl (3-methylpyrrolidin-3-yl)carbamate chemical properties

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Compound of Interest

Compound Name: *tert-Butyl (3-methylpyrrolidin-3-yl)carbamate*

Cat. No.: *B183127*

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Technical Guide: tert-Butyl (3-methylpyrrolidin-3-yl)carbamate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the known chemical and physical properties of **tert-Butyl (3-methylpyrrolidin-3-yl)carbamate**, a heterocyclic compound relevant in medicinal chemistry and organic synthesis. Due to the limited availability of public experimental data, this document outlines the foundational chemical information and provides a framework for future experimental investigation. Key identifiers, computed properties, and safety information have been compiled from various sources. However, detailed experimental protocols and comprehensive spectroscopic analyses are not yet publicly available.

Chemical Identity and Physical Properties

Tert-Butyl (3-methylpyrrolidin-3-yl)carbamate is a carbamate-protected amine derivative of 3-methylpyrrolidine. The tert-butoxycarbonyl (Boc) protecting group makes it a stable intermediate for various chemical transformations.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	tert-butyl N-(3-methylpyrrolidin-3-yl)carbamate
CAS Number	147459-52-7[1][2][3]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂ [1][3]
Molecular Weight	200.28 g/mol [1][3][4]
Canonical SMILES	CC1(CCNC1)NC(=O)OC(C)(C)C[1]
InChI Key	DIQWSFWWYVRXRO-UHFFFAOYSA-N[1][2]

Table 2: Physicochemical Properties

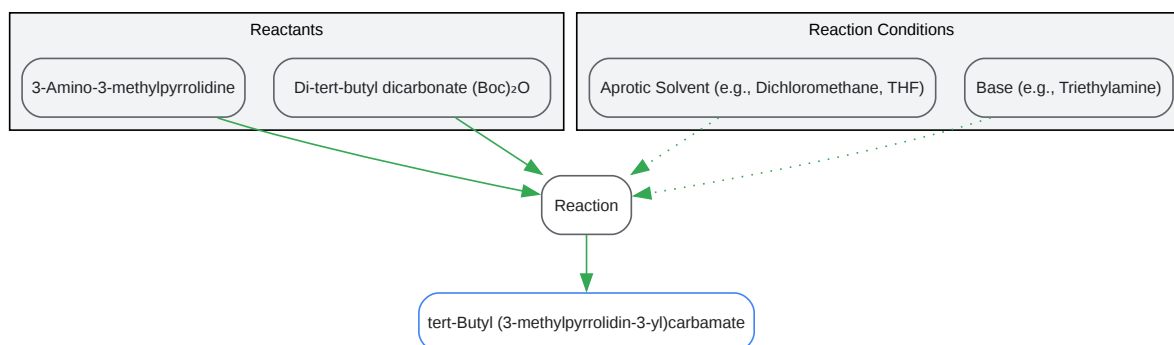
Property	Value	Source
Physical Form	Solid[2]	Vendor Data
Boiling Point (Predicted)	289.8 ± 29.0 °C	Predicted[5]
Density (Predicted)	1.02 ± 0.1 g/cm ³	Predicted[5]
Melting Point	Not available	-
Solubility	Not available	-

Synthesis and Purification

A detailed, experimentally verified protocol for the synthesis of **tert-Butyl (3-methylpyrrolidin-3-yl)carbamate** is not readily available in the public domain. However, a general synthetic approach can be inferred from standard organic chemistry principles for the Boc-protection of amines.

Logical Synthesis Workflow

The synthesis would logically proceed via the reaction of 3-amino-3-methylpyrrolidine with a Boc-protection reagent.



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Caption: General workflow for Boc-protection of 3-amino-3-methylpyrrolidine.

Note on Experimental Protocol:

A specific, step-by-step experimental protocol, including reaction conditions, workup, and purification procedures, has not been found in the reviewed literature. Researchers should develop and optimize a procedure based on established methods for Boc-protection of similar amines.

Spectroscopic Data

Comprehensive, experimentally obtained spectroscopic data for **tert-Butyl (3-methylpyrrolidin-3-yl)carbamate** is not publicly available. Chemical vendors may hold this data, but it is not published.[3] The expected spectral characteristics are outlined below based on the chemical structure.

Table 3: Expected Spectroscopic Data

Technique	Expected Peaks/Signals
^1H NMR	Signals corresponding to the pyrrolidine ring protons, the methyl group protons, and the tert-butyl group protons.
^{13}C NMR	Signals for the carbons of the pyrrolidine ring, the methyl group, the quaternary carbon of the tert-butyl group, the methyl carbons of the tert-butyl group, and the carbonyl carbon of the carbamate.
IR Spectroscopy	Characteristic peaks for N-H stretching, C-H stretching (aliphatic), C=O stretching (carbamate), and C-N stretching.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight (200.28 g/mol) and characteristic fragmentation patterns.

Safety and Handling

Safety information is based on data provided for this compound and structurally similar chemicals.

Table 4: Hazard Information

Hazard Statement	Code
Harmful if swallowed	H302[1]
Causes skin irritation	H315[1]
Causes serious eye irritation	H319[1]
May cause respiratory irritation	H335[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Storage:

Store in a cool, dry, well-ventilated area. Keep the container tightly sealed and in the dark. Recommended storage temperature is 2-8°C.[2][3]

Conclusion and Future Work

This technical guide consolidates the currently available information on **tert-Butyl (3-methylpyrrolidin-3-yl)carbamate**. While fundamental identifiers and predicted properties are known, a significant gap exists in the public domain regarding detailed experimental data. To provide a more comprehensive understanding of this compound, future work should focus on:

- Development and publication of a detailed, reproducible synthesis and purification protocol.
- Experimental determination of physical properties such as melting point and solubility in various solvents.
- Comprehensive spectroscopic characterization, including the publication of ^1H NMR, ^{13}C NMR, IR, and mass spectra.

The availability of this experimental data will be invaluable for researchers utilizing this compound in drug discovery and development.

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